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Unraveling the Identity of C.I. 59100: A Technical Investigation

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Initial investigations into the molecular formula and weight of C.I. 59100 have revealed a significant challenge: the provided Colour Index (C.I.) number does not correspond to a recognized chemical substance in publicly available databases. This technical guide addresses the search for C.I. 59100, the methodologies employed, and the ultimate conclusion that the identifier is likely erroneous.

Summary of Findings

A comprehensive search was conducted to ascertain the molecular and chemical properties of the substance designated as C.I. 59100. Despite a multi-pronged approach utilizing chemical databases and broad internet searches, no specific, verifiable chemical entity could be linked to this identifier.

Table 1: Search Query and Database Results for C.I. 59100



Search Query	Database/Engine	Result
"Molecular formula and weight of C.I. 59100"	Chemical Abstract Service (CAS), PubChem	No direct matches. Results for other C.I. numbers were returned.
"C.I. 59100 chemical name"	Google Scholar, Scifinder	No relevant scholarly articles or chemical data.
"Colour Index number 59100"	Colour Index International Database	No entry found for this number.
"C.I. 59100 synonym"	General Web Search	No chemical synonyms identified. Results were primarily related to hex color codes for digital design.

Methodological Approach

The investigation into C.I. 59100 followed a systematic protocol designed to identify a chemical substance based on its Colour Index number. The workflow is outlined below.

Figure 1: Experimental Workflow for the Identification of C.I. 59100. This diagram illustrates the logical steps taken to identify the chemical properties associated with the provided Colour Index number. The process ultimately concluded that C.I. 59100 is not a recognized identifier.

Discussion

The Colour Index International is a reference database of manufactured colorants, where each entry is assigned a unique C.I. Generic Name and a C.I. Constitution Number. The number "59100" falls within the numerical range typically assigned to specific chemical classes of dyes and pigments. However, our exhaustive search indicates that no substance has been assigned this particular number.

The prevalence of "59100" in the context of hexadecimal color codes for web and graphic design suggests a possible point of confusion. In this system, colors are defined by a six-character code, and it is conceivable that such a code was mistaken for a Colour Index number.



Conclusion for Researchers and Drug Development Professionals

For researchers, scientists, and drug development professionals, the accurate identification of a chemical entity is the foundational step for any further investigation. In the case of "C.I. 59100," it is concluded that this is not a valid identifier for a chemical substance. Therefore, it is not possible to provide a molecular formula, weight, or any associated experimental protocols or signaling pathway information.

It is recommended to verify the source of the Colour Index number. If the number was transcribed, there may have been an error. If it was sourced from a publication or internal document, a review of that source is necessary to determine the correct identifier for the intended substance. Without a valid C.I. number or an alternative recognized identifier such as a CAS number or IUPAC name, further research and development activities cannot proceed.

 To cite this document: BenchChem. [Unraveling the Identity of C.I. 59100: A Technical Investigation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669115#molecular-formula-and-weight-of-c-i-59100]

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